

# Application Note: Safe Handling and Storage Protocol for 4-Hydroxybenzointrile

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## Compound of Interest

Compound Name: 4-Hydroxybenzointrile

CAS No.: 767-00-0

Cat. No.: B152051

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## Abstract

This technical guide outlines the rigorous safety, handling, and storage protocols for **4-Hydroxybenzointrile** (CAS No. 767-00-0). Intended for drug development professionals and research chemists, this document moves beyond basic Safety Data Sheet (SDS) summaries to provide context-aware operational workflows. It highlights the compound's specific toxicological risks—notably its potential metabolism into cyanide—and provides self-validating procedures for its use in the synthesis of liquid crystals, pharmaceutical intermediates (e.g., beta-blockers), and agrochemicals.

## Chemical Identity & Physicochemical Profile[2][3][4][5][6]

Understanding the physical state and solubility profile is the first step in designing a safe handling workflow.

Property	Specification	Operational Implication
IUPAC Name	4-Hydroxybenzonnitrile	-
Synonyms	4-Cyanophenol, p-Cyanophenol	-
CAS Number	767-00-0	Verifying inventory accuracy.
Molecular Formula	C <sub>7</sub> H <sub>5</sub> NO	MW: 119.12 g/mol
Physical State	White to light yellow crystalline powder	Dust generation is a primary inhalation risk.
Melting Point	110–113 °C	Solid at room temperature; stable under standard storage.
Solubility	Soluble in Methanol, Ethanol, Ether, Acetone. Slightly soluble in water.[1][2]	Choice of solvent affects glove permeation rates.
pKa	~7.97	Weakly acidic; reacts with strong bases.

## Hazard Identification & Risk Assessment

### GHS Classification (Conservative Approach)

While some vendors classify this compound as Category 4 (Harmful), authoritative sources (e.g., TCI, Sigma-Aldrich) often assign Category 3 (Toxic). For high-integrity safety protocols, we adopt the stricter classification.

- Acute Toxicity (Oral, Dermal, Inhalation): Category 3 (H301 + H311 + H331).[3]
- Skin/Eye Irritation: Category 2 (H315, H319).[2][3][4]

### The "Cyanide Metabolite" Risk

Unlike simple irritants, **4-Hydroxybenzonnitrile** carries a latent toxicological mechanism. Upon ingestion or significant systemic absorption, the nitrile moiety (-CN) can be metabolized to release free cyanide ions.

- Mechanism: Inhibition of cytochrome c oxidase in the mitochondrial electron transport chain.
- Clinical Sign: Effects may be delayed.[1] Symptoms include headache, dizziness, rapid breathing, and in severe cases, metabolic acidosis and asphyxiation.
- Protocol Impact: Workflows must prevent all routes of exposure, not just acute contact.

## **Personal Protective Equipment (PPE) & Engineering Controls[8]**

### **Engineering Controls**

- Primary Containment: All solid handling (weighing, transfer) must occur inside a certified chemical fume hood or a powder containment enclosure.
- Velocity: Face velocity should be maintained between 0.3 – 0.5 m/s.
- Static Control: Use anti-static weighing boats and grounding mats, as fine organic powders can accumulate static charge, leading to dispersion.

### **PPE Compatibility Matrix[1]**

PPE Item	Material/Standard	Rationale
Gloves (Primary)	Nitrile Rubber (Min 0.11 mm)	Good resistance to solid transfer. Note: If dissolved in Acetone/Methanol, use double-gloving or laminate gloves (e.g., Silver Shield) as these solvents permeate nitrile rapidly.
Respiratory	N95 / P2 (Minimum)	Required if working outside a hood (not recommended). For spill cleanup, use a full-face respirator with ABEK-P3 filters.
Eye Protection	Chemical Goggles	Safety glasses are insufficient due to the risk of fine dust bypassing side shields.
Body Protection	Lab Coat (Cotton/Poly)	Standard protection. Tyvek suit required for large-scale (>1 kg) handling.

## Storage & Stability Protocol

Proper storage mitigates degradation and prevents accidental hazardous reactions.

## Environmental Conditions

- Temperature: Store at Room Temperature (+15°C to +25°C).
- Atmosphere: Keep container tightly closed. While not strictly air-sensitive, storage under an inert atmosphere (Nitrogen/Argon) is "Best Practice" to prevent oxidative yellowing over long periods.
- Light: Store in amber glass or opaque HDPE containers to protect from light.

## Segregation (Incompatibilities)

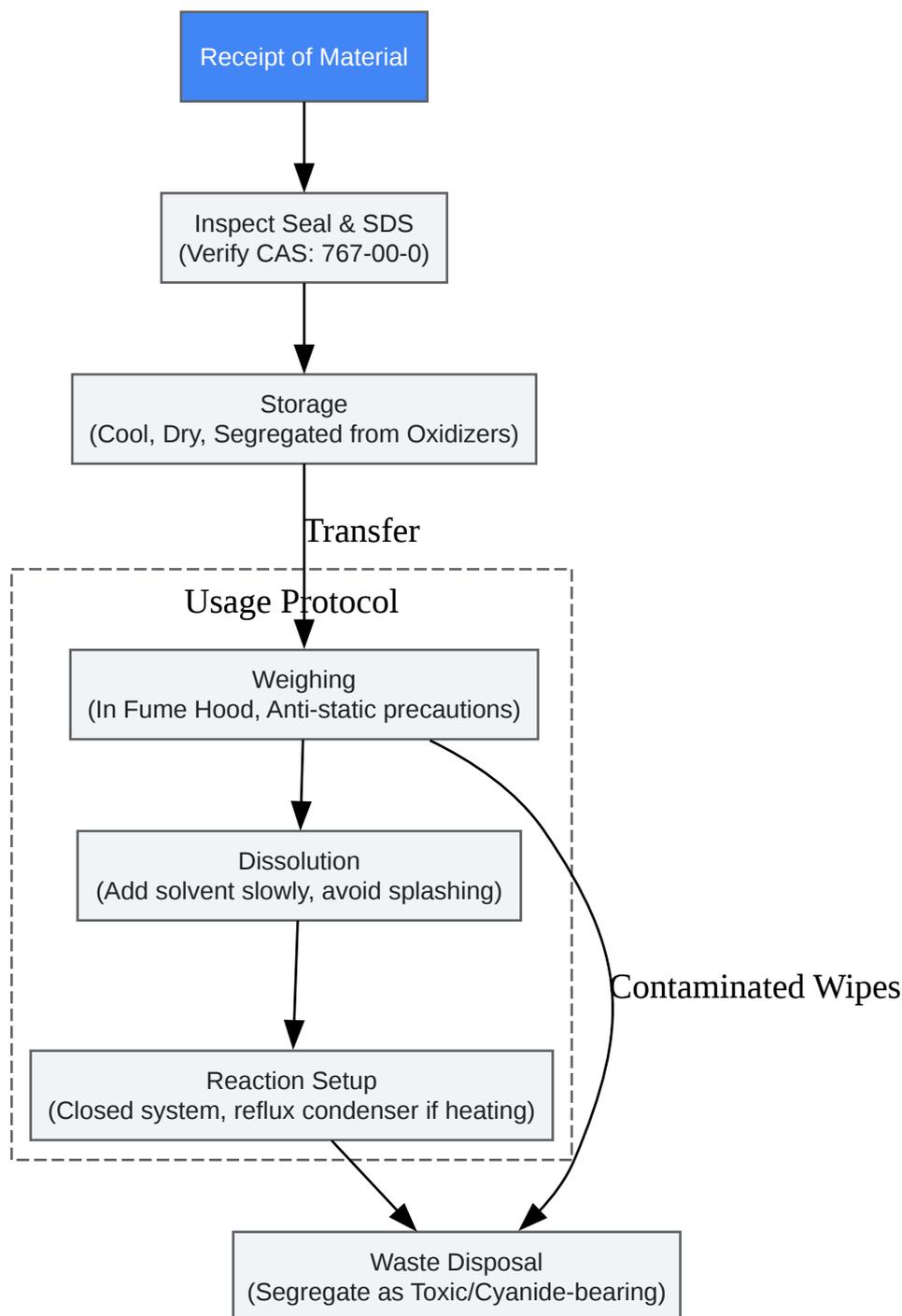
Do NOT store near:

- Strong Oxidizing Agents: Risk of fire/explosion.
- Strong Acids: Potential hydrolysis of the nitrile group.
- Strong Bases: Reacts with the phenolic hydroxyl group.

## Operational Workflows

### Workflow Diagram: Safe Handling Lifecycle

The following diagram illustrates the critical decision points from receipt to disposal.



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Figure 1: End-to-end lifecycle management for **4-Hydroxybenzointrile** in a research setting.

## Protocol: Solid Handling & Weighing

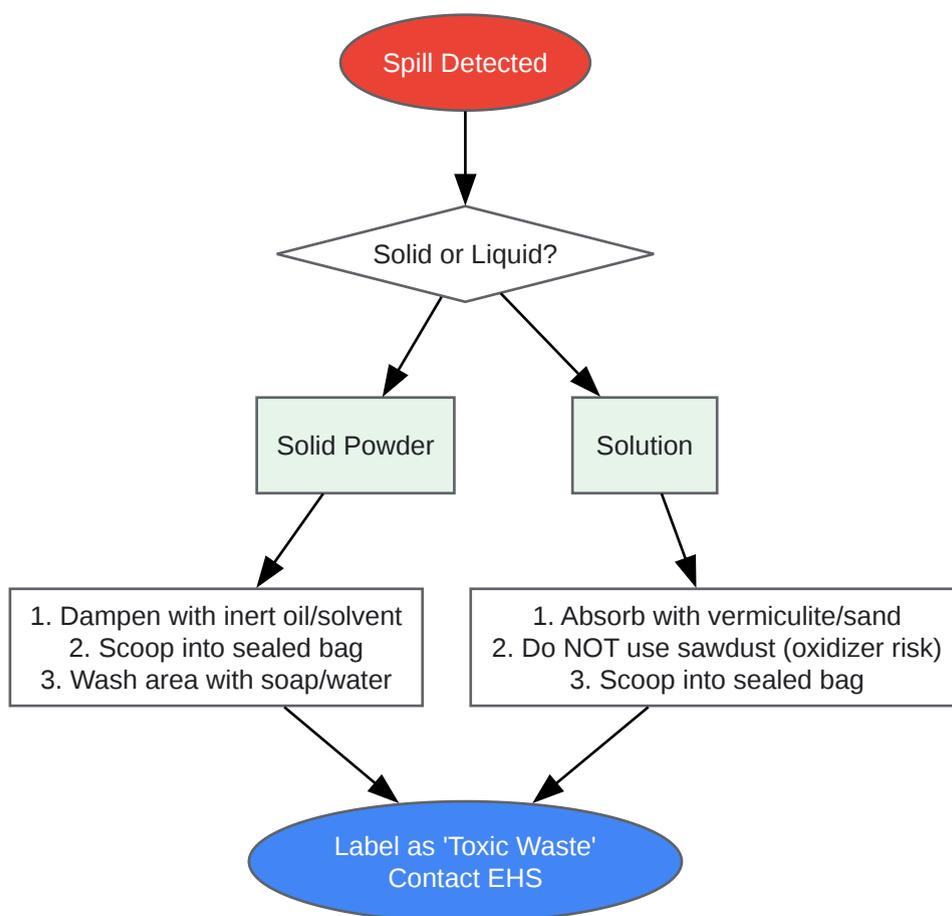
- Preparation: Place the balance inside the fume hood. If vibration is an issue, stop airflow momentarily only during the reading, or use a draft shield.
- Transfer: Use a disposable spatula. Do not pour directly from the stock bottle.
- Dissolution: If preparing a stock solution, add the solid to the vessel first, then add the solvent. This prevents "puffing" of toxic dust that can occur if solid is dumped into liquid.
- Decontamination: Wipe the balance area with a solvent-dampened tissue (Ethanol) immediately after use. Dispose of the tissue as hazardous waste.

## Protocol: Reaction Safety

- Heating: If the reaction requires heating  $>60^{\circ}\text{C}$ , ensure a reflux condenser is attached before heating begins to prevent volatilization of the nitrile or solvent.
- Acidic Conditions: Be extremely cautious if using strong acids in the reaction matrix, as hydrolysis can theoretically release toxic byproducts depending on conditions.

## Emergency Response

### Spill Response Decision Tree



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Figure 2: Immediate response logic for laboratory spills.

## First Aid Measures

- Inhalation: Remove victim to fresh air immediately.[1][5] If breathing is difficult, trained personnel should administer oxygen. Seek medical attention.
- Skin Contact: Wash off immediately with soap and plenty of water.[1][2][5] Remove contaminated clothing.[1][2][5]
- Ingestion: Medical Emergency. Rinse mouth with water (only if conscious). Do NOT induce vomiting. Transport to a hospital immediately, informing them of potential nitrile/cyanide exposure.

## Waste Disposal

- Classification: P-listed or U-listed waste (depending on jurisdiction) due to toxicity.
- Method: Dissolve or mix the material with a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.
- Critical Note: The incinerator must be capable of handling Nitrogen Oxides (NOx) and potential Cyanide traces.

## References

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## Sources

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